

Application Notes and Protocols for SJF-1528 Cell Viability Assay

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Compound of Interest

Compound Name: SJF-1528
Cat. No.: B15615319

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Introduction

SJF-1528 is a potent Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of Epidermal Growth Factor Receptor (EGFR) and Human Epidermal Growth Factor Receptor 2 (HER2).[1][2][3] As a bifunctional molecule, **SJF-1528** links a ligand for the target protein (the EGFR inhibitor Lapatinib) to a ligand for an E3 ubiquitin ligase (von Hippel-Lindau, VHL), thereby hijacking the cell's natural protein disposal machinery to specifically eliminate these key cancer-driving proteins.[2][3] This targeted protein degradation offers a powerful alternative to traditional inhibition, particularly in overcoming drug resistance.

These application notes provide a detailed protocol for assessing the effect of **SJF-1528** on cell viability using a colorimetric MTS assay, a common method for evaluating cell proliferation and cytotoxicity.

Quantitative Data Summary

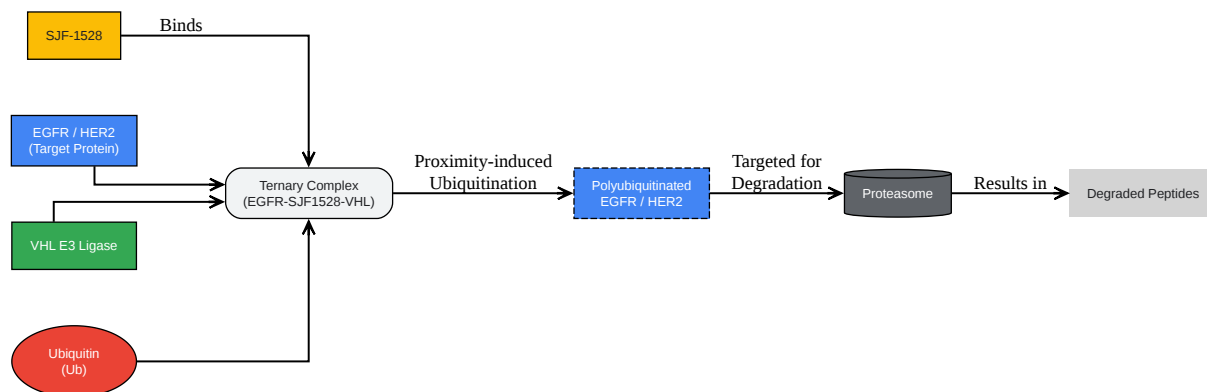
The following table summarizes the reported potency of **SJF-1528** in various cancer cell lines.

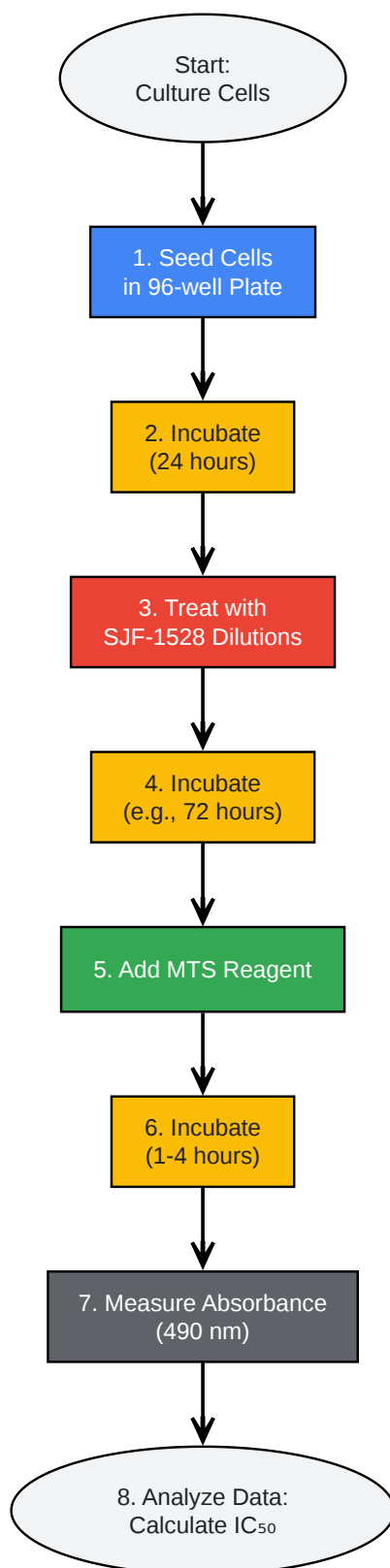
| Metric | Cell Line | Target | Value | Reference |
|------------------|-----------|-------------------------|----------|-----------|
| DC ₅₀ | OVCAR8 | Wild-type EGFR | 39.2 nM | [1][2] |
| DC ₅₀ | HeLa | Exon 20 Ins mutant EGFR | 736.2 nM | [1] |
| IC ₅₀ | SKBr3 | Cell Proliferation | 102 nM | [2][3] |

Note: DC₅₀ (Degradation Concentration 50%) is the concentration of the degrader required to reduce the level of the target protein by 50%. IC₅₀ (Inhibitory Concentration 50%) is the concentration of a drug that is required for 50% inhibition of a biological process, in this case, cell proliferation.

Signaling Pathway and Mechanism of Action

SJF-1528 functions by inducing the ubiquitination and subsequent proteasomal degradation of EGFR and HER2. The diagram below illustrates this mechanism.





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References

- [1. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [2. merckmillipore.com \[merckmillipore.com\]](#)
- [3. CyQUANT MTT Cell Proliferation Assay Kit Protocol | Thermo Fisher Scientific - SG \[thermofisher.com\]](#)
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